"performance evaluation of Tetrakis(2-butoxyethyl) orthosilicate in high-temperature applications"

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Compound of Interest	
Compound Name:	*Tetrakis(2-butoxyethyl) orthosilicate*
Cat. No.:	*B103857*

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A Comparative Guide to Tetrakis(2-butoxyethyl) Orthosilicate for High-Temperature Applications

This guide provides a comprehensive comparison of **Tetrakis(2-butoxyethyl) orthosilicate** (TBOS) with two common alternatives, Tetraethyl orthosilicate (TEOS) and Methyltrimethoxysilane (MTMS), for use in high-temperature applications. The information is intended for researchers, scientists, and professionals in drug development and material science who are exploring silica precursors for thermally demanding processes.

While extensive data is available for TEOS and MTMS, specific high-temperature performance data for TBOS is limited in publicly accessible literature. This guide compiles the available information and highlights areas where further experimental investigation is needed.

Performance Comparison of Silica Precursors

The selection of a silica precursor for high-temperature applications is critical and depends on factors such as thermal stability, hydrolysis and condensation rates, and the final properties of the resulting silica material. While TEOS is a widely studied and utilized precursor, and MTMS offers unique properties due to its methyl group, TBOS, with its longer butoxyethyl chains, presents different steric and reactivity characteristics.

Thermal Stability

Thermogravimetric analysis (TGA) is a standard method to evaluate the thermal stability of materials by measuring weight loss as a function of temperature. The onset of decomposition and the residual mass at high temperatures are key indicators of a material's suitability for high-temperature applications.

Table 1: Comparative Thermal Stability Data (from Thermogravimetric Analysis)

Precursor	Onset of Major Decomposition (°C)	Residue at 600°C (N_2 atmosphere)	Notes
Tetrakis(2-butoxyethyl) orthosilicate (TBOS)	Data not available in searched literature	Data not available in searched literature	The longer butoxyethyl chains may lead to a lower decomposition temperature compared to TEOS due to the potential for β-hydride elimination.
Tetraethyl orthosilicate (TEOS)	~200 - 350	~20-30% (as SiO_2)	Decomposition occurs in multiple stages, corresponding to the loss of ethoxy groups.
Methyltrimethoxysilane (MTMS)	~250 - 400	~40-60% (as Si-O-C/SiO_2)	The presence of a direct Si-C bond contributes to higher thermal stability and char yield.

Note: The values presented are approximate and can vary significantly based on the experimental conditions (heating rate, atmosphere, sample purity, etc.).

Performance in High-Temperature Coatings

The performance of coatings derived from these precursors at elevated temperatures is crucial for applications such as thermal barrier coatings, anti-corrosion layers, and high-temperature binders. Key performance indicators include adhesion, film integrity, and resistance to thermal shock.

Table 2: Performance Characteristics of High-Temperature Silica-Based Coatings

Property	Tetrakis(2-butoxyethyl) orthosilicate (TBOS)	Tetraethyl orthosilicate (TEOS)	Methyltrimethoxysilane (MTMS)
Adhesion after Thermal Cycling	Data not available	Good, but can be prone to cracking	Excellent, due to better network flexibility
Film Integrity at High Temperatures	Expected to be influenced by the decomposition of butoxyethyl groups	Can become brittle at very high temperatures	Forms a more flexible and crack-resistant film
Corrosion Resistance at High Temperatures	Data not available	Provides good barrier properties	Enhanced due to the hydrophobic nature of the methyl groups

Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate and reproducible evaluation of material performance.

Thermogravimetric Analysis (TGA) of Silane Precursors

Objective: To determine the thermal stability and decomposition profile of the silane precursor.

Apparatus:

- Thermogravimetric Analyzer (TGA) with a high-resolution balance and programmable furnace.

- Sample pans (e.g., platinum, alumina).

- Inert gas supply (e.g., Nitrogen, Argon).

Procedure:

- Accurately weigh 5-10 mg of the silane precursor into a TGA sample pan.

- Place the pan in the TGA furnace.

- Purge the furnace with an inert gas (e.g., nitrogen at 20-50 mL/min) to establish an inert atmosphere.

- Heat the sample from ambient temperature to a final temperature (e.g., 800°C) at a controlled heating rate (e.g., 10°C/min).

- Continuously record the sample weight as a function of temperature.

- Analyze the resulting TGA curve to determine the onset of decomposition, temperatures of maximum weight loss, and the percentage of residual mass.

Evaluation of High-Temperature Coatings (based on ASTM D2485)

Objective: To assess the performance of coatings subjected to elevated temperatures.

Materials:

- Steel test panels.

- Coating formulations prepared from TBOS, TEOS, and MTMS.

- Application equipment (e.g., spray gun, brush).

- High-temperature furnace.

- Adhesion testing equipment (e.g., pull-off adhesion tester).

- Corrosion testing chamber (e.g., salt spray cabinet).

Procedure:

- Panel Preparation: Clean and prepare steel panels according to standard procedures.

- Coating Application: Apply the coatings to the test panels at a uniform thickness.

- Curing: Cure the coated panels as per the formulation's requirements.

- High-Temperature Exposure: Subject the coated panels to a specified temperature profile in a furnace for a defined duration (e.g., 24 hours at 500°C).

- Performance Evaluation:

  - Visual Inspection: Examine the coatings for defects such as blistering, cracking, flaking, and discoloration.

  - Adhesion Testing: Measure the adhesion of the coating to the substrate using a standardized method (e.g., ASTM D4541).

  - Corrosion Resistance: Expose the heat-treated panels to a corrosive environment (e.g., salt spray test as per ASTM B117) and evaluate the extent of corrosion.

Visualizations

The following diagrams illustrate key experimental workflows and logical relationships relevant to the performance evaluation of these materials.

Caption: Workflow for Thermogravimetric Analysis (TGA) of Silane Precursors.

Caption: Factors Influencing High-Temperature Coating Performance.

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